

A Guide to the Spectroscopic Characterization of 5-Bromo-2-methylbenzaldehyde

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Compound of Interest

Compound Name: 5-Bromo-2-methylbenzaldehyde

CAS No.: 90050-59-2

Cat. No.: B1279380

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This technical guide provides a detailed analysis of the expected spectroscopic signature of **5-Bromo-2-methylbenzaldehyde** (C_8H_7BrO), a key intermediate in various synthetic applications. As experimental spectra for this specific compound are not universally available in public-facing databases, this document synthesizes foundational spectroscopic principles with data from analogous structures to present a robust, predictive profile. This guide is intended for researchers, chemists, and quality control professionals who require a reliable framework for the identification and structural verification of this molecule using Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) techniques.

Molecular Structure and Spectroscopic Implications

5-Bromo-2-methylbenzaldehyde is an aromatic compound characterized by a benzene ring substituted with three distinct functional groups: a formyl group ($-CHO$), a methyl group ($-CH_3$), and a bromine atom ($-Br$). The relative positions of these groups—with the formyl and methyl groups being ortho, and the bromine atom para to the methyl group—create a unique electronic environment that governs its spectroscopic behavior.

- **Formyl Group ($-CHO$):** As a strongly electron-withdrawing and deshielding group, it will significantly influence adjacent protons and carbons in NMR spectroscopy. It also provides highly

characteristic C=O and C-H stretching vibrations in IR spectroscopy.

- Methyl Group (-CH₃): This electron-donating group will shield nearby nuclei, causing upfield shifts in NMR spectra.
- Bromine Atom (-Br): An electronegative, electron-withdrawing atom, it will deshield adjacent nuclei. Critically, its isotopic composition (50.50% ⁷⁹Br and 49.50% ⁸¹Br) imparts a signature M+2 peak in mass spectrometry.

The interplay of these electronic effects allows for a definitive assignment of each signal in the respective spectra.

Caption: Structure of **5-Bromo-2-methylbenzaldehyde** with IUPAC numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of the molecule. The analysis is divided into ¹H (proton) and ¹³C (carbon) NMR.

Predicted ¹H NMR Spectrum (500 MHz, CDCl₃)

The ¹H NMR spectrum is anticipated to show five distinct signals corresponding to the aldehyde, methyl, and three aromatic protons.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~10.3	Singlet (s)	1H	H-C=O	The aldehyde proton is highly deshielded by the adjacent electronegative oxygen atom, placing it far downfield.
~7.90	Doublet (d), $J \approx 2.5$ Hz	1H	H-6	This proton is ortho to the electron-withdrawing aldehyde group, causing a significant downfield shift. It is split by the meta proton H-4.
~7.55	Doublet of doublets (dd), $J \approx 8.5, 2.5$ Hz	1H	H-4	This proton is ortho to the bromine atom and meta to the aldehyde group. It is split by both H-3 and H-6.

~7.20	Doublet (d), J $\approx$ 8.5 Hz	1H	H-3	This proton is ortho to the electron-donating methyl group, causing a relative upfield shift. It is split by the adjacent H-4.
~2.65	Singlet (s)	3H	-CH ₃	The methyl protons are attached to the aromatic ring and appear as a characteristic singlet in the benzylic region. ^[1]

Predicted ¹³C NMR Spectrum (125 MHz, CDCl₃)

The proton-decoupled ¹³C NMR spectrum is expected to display eight signals, one for each unique carbon atom.

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~192.5	C=O	The carbonyl carbon of an aldehyde is characteristically found in the far downfield region of the spectrum. ^[1]
~142.0	C-2	The carbon bearing the methyl group is shifted downfield due to the ortho aldehyde group.
~136.5	C-4	Aromatic carbon shifted downfield by the attached bromine and meta aldehyde group.
~135.0	C-6	Aromatic carbon significantly deshielded by its position ortho to the aldehyde group.
~133.0	C-1	The carbon bearing the aldehyde group is deshielded.
~130.0	C-3	Aromatic carbon signal influenced by the adjacent methyl and bromine substituents.
~122.0	C-5	The carbon directly bonded to bromine shows a moderate chemical shift due to halogen effects.
~19.5	-CH ₃	The methyl carbon is found in the typical upfield aliphatic region. ^[1]

Experimental Protocol: NMR Spectroscopy

A self-validating protocol ensures data integrity and reproducibility.

Caption: Standard workflow for NMR sample preparation and analysis.

Infrared (IR) Spectroscopy

IR spectroscopy excels at identifying specific functional groups based on their vibrational frequencies. The analysis of **5-Bromo-2-methylbenzaldehyde** relies on identifying the highly characteristic aldehyde and aromatic absorptions.

Predicted Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Rationale
2830-2880 & 2720-2780	C-H Aldehydic Stretch	Medium	This pair of peaks (a Fermi doublet) is a hallmark of the aldehyde functional group. [2]
~1705	C=O Carbonyl Stretch	Strong, Sharp	Conjugation with the aromatic ring lowers this stretching frequency compared to aliphatic aldehydes. [2]
1550-1600	C=C Aromatic Stretch	Medium-Strong	Multiple bands are expected, characteristic of the benzene ring.
~800-880	C-H Out-of-Plane Bending	Strong	The substitution pattern on the ring influences the position of this band.
550-650	C-Br Stretch	Medium	This vibration appears in the lower frequency "fingerprint" region of the spectrum.

Experimental Protocol: Attenuated Total Reflectance (ATR) IR

For solid samples, ATR-FTIR is a rapid and reliable method.

- **Background Scan:** Record a background spectrum of the clean, empty ATR crystal to subtract atmospheric (CO_2 , H_2O) interference.
- **Sample Application:** Place a small amount of the solid **5-Bromo-2-methylbenzaldehyde** powder directly onto the ATR crystal.
- **Apply Pressure:** Lower the press arm to ensure firm, uniform contact between the sample and the crystal surface. This is critical for obtaining a high-quality spectrum.
- **Data Acquisition:** Scan the sample over the range of $4000\text{--}400\text{ cm}^{-1}$. Co-adding multiple scans (e.g., 32) improves the signal-to-noise ratio.
- **Cleaning:** Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) and a soft cloth after analysis.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and crucial structural information through fragmentation analysis. Electron Ionization (EI) is a common technique for this type of molecule.

Predicted Mass Spectrum (Electron Ionization)

The key feature will be the isotopic signature of bromine.

Predicted m/z	Ion	Rationale
198/200	$[\text{C}_8\text{H}_7\text{BrO}]^{+\cdot} (\text{M}^{+\cdot})$	Molecular Ion. The presence of two peaks of nearly equal intensity, separated by 2 mass units, is the definitive signature of a single bromine atom.[3]
197/199	$[\text{M}-\text{H}]^+$	Loss of the weakly bound aldehydic hydrogen radical.
169/171	$[\text{M}-\text{CHO}]^+$	Loss of the formyl group (29 Da) results in a bromotoluene cation.
119	$[\text{M}-\text{Br}]^+$	Loss of the bromine radical (79/81 Da) results in a methylbenzaldehyde cation.
91	$[\text{C}_7\text{H}_7]^+$	Formation of the stable tropylium ion, a common fragment in toluene-containing compounds.

```

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edge [color="#EA4335", fontsize=10];

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```

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M_H [label="[C8H6BrO]+\nm/z 197/199"];
M_CHO [label="[C7H7Br]+\nm/z 169/171"];
M_Br [label="[C8H7O]+\nm/z 119"];
Tropylium [label="[C7H7]+\nm/z 91"];

```

```

M -> M_H [label="- •H"];
M -> M_CHO [label="- •CHO"];
M_CHO -.-> Tropylium [label="- Br•", style=dashed];

```

```
M -> M_Br [label="- •Br"];  
}
```

Caption: Predicted major fragmentation pathways for **5-Bromo-2-methylbenzaldehyde** in EI-MS.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** Introduce a small quantity of the sample into the mass spectrometer, typically via a direct insertion probe for solids or after separation by Gas Chromatography (GC).
- **Ionization:** Bombard the vaporized sample with a high-energy electron beam (typically 70 eV) to induce ionization and fragmentation.
- **Mass Analysis:** Separate the resulting positively charged ions based on their mass-to-charge (m/z) ratio using a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** Detect the ions to generate a mass spectrum, which plots relative ion abundance versus m/z .

Conclusion

This guide establishes a comprehensive spectroscopic profile for **5-Bromo-2-methylbenzaldehyde** based on established chemical principles and comparative data. The predicted ^1H NMR, ^{13}C NMR, IR, and MS data provide a robust analytical framework for researchers. The aldehyde proton at ~ 10.3 ppm in ^1H NMR, the strong $\text{C}=\text{O}$ stretch at $\sim 1705\text{ cm}^{-1}$ in the IR spectrum, and the characteristic 1:1 $M/M+2$ molecular ion peak at m/z 198/200 in the mass spectrum serve as the primary identifiers for this compound. Adherence to the described self-validating experimental protocols will ensure the generation of high-quality, reproducible data for structural confirmation and purity assessment.

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- [2. C₇H₆O C₆H₅CHO infrared spectrum of benzaldehyde prominent wavenumbers cm⁻¹ detecting ? functional groups present finger print for identification of benzaldehyde image](#)

[diagram doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)

- [3. 5-Bromo-2-methylbenzaldehyde | C₈H₇BrO | CID 10420289 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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